

Health and safety information for handling 4-Ethoxybenzophenone

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Compound of Interest

Compound Name: **4-Ethoxybenzophenone**

Cat. No.: **B1583604**

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An In-Depth Technical Guide to the Health and Safety of Handling **4-Ethoxybenzophenone**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **4-Ethoxybenzophenone**. As a compound utilized in specialized research and development, a thorough understanding of its properties and associated hazards is paramount to ensuring a safe laboratory environment. This document moves beyond standard safety data sheets to explain the causality behind safety protocols, empowering scientific professionals to work with this chemical confidently and responsibly.

Chemical Identity and Physicochemical Properties

4-Ethoxybenzophenone is an aromatic ketone. Understanding its basic chemical identity is the foundation of a sound safety assessment.

- Chemical Name: (4-ethoxyphenyl)(phenyl)methanone
- Synonyms: 4-Benzoylethoxybenzene
- CAS Number: 27982-06-5
- Molecular Formula: C₁₅H₁₄O₂
- Molecular Weight: 226.27 g/mol

Physicochemical Data Summary

Property	Value	Source
Appearance	Crystalline powder	[1]
Water Solubility	Does not mix well with water	[1]
Stability	Considered stable under normal conditions	[1]
Incompatible Materials	Strong oxidizing agents (e.g., nitrates, peroxides, chlorine bleaches)	[1] [2]

Note: Some physicochemical data is based on the closely related analogue, 4-Methoxybenzophenone, due to limited specific data for **4-Ethoxybenzophenone**.

Hazard Identification and GHS Classification

While comprehensive toxicological data for **4-Ethoxybenzophenone** is not readily available, data from structurally similar compounds, particularly 4-Ethoxy-2-hydroxybenzophenone, provides a strong basis for hazard assessment under the Globally Harmonized System (GHS). [\[3\]](#)[\[4\]](#) The primary hazards are associated with irritant properties.

GHS Hazard Classification Summary

Hazard Class	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	GHS07
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning	GHS07
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	Warning	GHS07

The primary routes of occupational exposure are inhalation of dust particles, direct skin contact, and eye contact. Ingestion is a less common but possible route of exposure. The health effects are primarily irritative. Prolonged or repeated exposure may lead to allergic reactions in sensitive individuals.[\[5\]](#)

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, beginning with robust engineering controls and supplemented by appropriate PPE, is critical for minimizing exposure.

Engineering Controls

The primary engineering control for handling powdered chemicals like **4-Ethoxybenzophenone** is to minimize the generation and inhalation of dust.

- Ventilation: All handling of the solid compound should occur in a well-ventilated area. A certified chemical fume hood is required when weighing, transferring, or preparing solutions to capture any airborne particulates at the source.[\[6\]](#) Local exhaust ventilation should be designed to prevent the accumulation and recirculation of dust in the workspace.[\[1\]](#)
- Safety Stations: Safety showers and eyewash stations must be readily accessible and located near the workstation.[\[7\]](#)

Personal Protective Equipment (PPE)

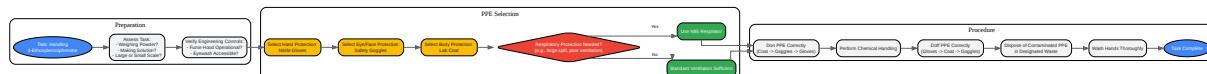
PPE is the last line of defense and must be selected carefully to provide an effective barrier.

Required PPE for Handling **4-Ethoxybenzophenone**

Body Part	PPE Specification	Rationale and Best Practices
Hands	Chemical-resistant gloves (Nitrile or Neoprene recommended)	Gloves must be inspected for tears or degradation before use. ^[5] Use proper glove removal technique to avoid contaminating skin. ^[5] Wash hands thoroughly after removing gloves. ^[5]
Eyes/Face	Safety glasses with side shields or chemical safety goggles. A face shield may be required if there is a splash hazard.	Provides a physical barrier against airborne dust particles and accidental splashes. ^{[6][8]}
Skin/Body	Fully-buttoned laboratory coat. Consider a PVC apron for larger quantities.	Protects skin and personal clothing from contamination. ^[1]
Respiratory	NIOSH-approved particulate respirator (e.g., N95)	Required when engineering controls are insufficient or during spill cleanup to prevent inhalation of dust. ^[5]

Workflow for PPE Selection and Use

The following diagram illustrates the decision-making process for selecting and using PPE when handling **4-Ethoxybenzophenone**.



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Caption: PPE selection and use workflow for **4-Ethoxybenzophenone**.

Standard Operating Procedures for Safe Handling

Adherence to established protocols is crucial for safety. The following procedures should be incorporated into laboratory-specific SOPs.

Protocol 1: Weighing and Transferring Solid 4-Ethoxybenzophenone

- Preparation: Ensure the chemical fume hood is on and the sash is at the appropriate height. Clear the work area of any unnecessary items.
- PPE: Don all required personal protective equipment as detailed in the table above.
- Weighing: Place a weigh boat on the analytical balance and tare. Carefully scoop the desired amount of **4-Ethoxybenzophenone** powder into the weigh boat using a clean spatula. Avoid creating dust clouds.
- Transfer: Promptly and carefully transfer the weighed powder into the receiving vessel.
- Cleanup: Gently tap the weigh boat to dislodge any remaining powder. Dispose of the weigh boat and any contaminated materials (e.g., weighing paper) in the designated solid chemical waste container.

- Post-Handling: Wipe down the spatula, balance, and surrounding work surface with a damp cloth. Doff PPE in the correct order and wash hands thoroughly.

Emergency Procedures

Preparedness is key to mitigating the impact of an accidental exposure or release.

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.[9]

- If Inhaled: Move the person to fresh air immediately.[5][8] If breathing is difficult or irritation persists, seek medical attention.[1]
- In Case of Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected area thoroughly with soap and plenty of water.[5][10] If skin irritation occurs or persists, consult a physician.[8]
- In Case of Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][10] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention from an ophthalmologist.
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water.[5] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention and show the Safety Data Sheet to the attending physician.[5]

Fire-Fighting Measures

While not highly flammable, **4-Ethoxybenzophenone** is a combustible solid.[1]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[5][8]
- Unsuitable Extinguishing Media: Avoid using a solid water stream, as it may scatter the burning powder and spread the fire.[11]
- Hazardous Combustion Products: Thermal decomposition can produce toxic fumes, including carbon monoxide (CO) and carbon dioxide (CO₂).[6][8]

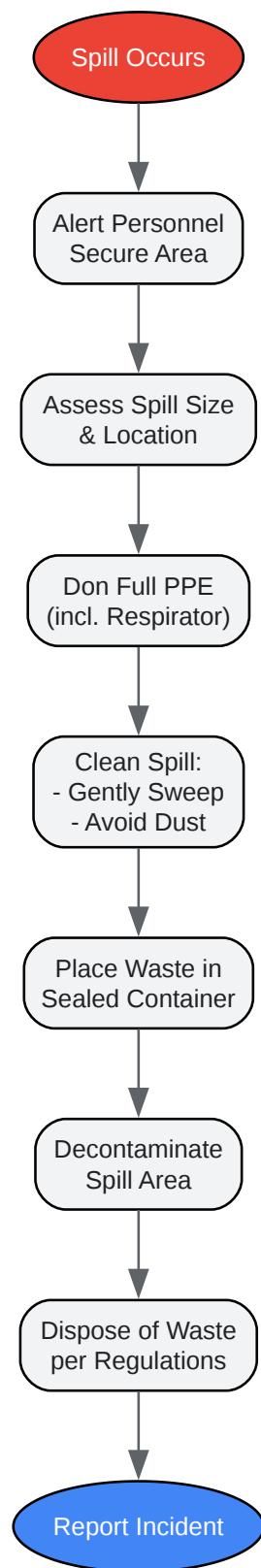
- Advice for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and combustion products.[5][6]

Accidental Release Measures (Spill Protocol)

A prompt and correct response to a spill is essential to prevent wider contamination and exposure.

- Evacuate & Secure: Alert personnel in the immediate area. Evacuate non-essential personnel and restrict access to the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- PPE: Don appropriate PPE, including respiratory protection (N95 respirator).
- Contain & Clean: Gently sweep up the spilled solid material, taking care to avoid generating dust.[7] Use a dustpan and brush or a HEPA-filtered vacuum. Do not use compressed air.
- Collect: Place the collected material into a suitable, labeled, and sealed container for disposal.[5]
- Decontaminate: Clean the spill area with a damp cloth.
- Dispose: Dispose of all contaminated materials (including cleaning cloths and PPE) as hazardous waste in accordance with institutional and local regulations.[5]

Spill Response Workflow Diagram



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Caption: Workflow for responding to a solid spill of **4-Ethoxybenzophenone**.

Disposal Considerations

All waste materials must be handled as hazardous waste.

- Chemical Waste: Unused product and spill cleanup materials should be collected in a sealed, properly labeled container.[5]
- Contaminated Packaging: Dispose of containers as unused product. Do not reuse empty containers.[5]
- Regulatory Compliance: All waste disposal must be conducted through a licensed professional waste disposal service and in strict accordance with all local, state, and federal regulations.[1]

Conclusion

4-Ethoxybenzophenone is a compound that can be handled safely by knowledgeable professionals. The keys to safety are a thorough understanding of its irritant hazards, the consistent use of engineering controls, diligent application of appropriate personal protective equipment, and adherence to established protocols for handling and emergencies. By integrating these principles into all laboratory activities, researchers can effectively mitigate risks and maintain a secure working environment.

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